

An In-depth Technical Guide to 4-Pivaloyloxy-N-Methyltryptammonium Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-PivO-NMT chloride

Cat. No.: B15542275

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Pivaloyloxy-N-methyltryptammonium chloride (**4-PivO-NMT chloride**) is a novel synthetic tryptamine derivative engineered as a stable prodrug of psilocin. Psilocin, the active metabolite of psilocybin, is a potent serotonin receptor agonist with significant therapeutic potential for various mental health disorders. However, its inherent instability and challenging bioavailability have historically posed hurdles for clinical development. This document provides a comprehensive overview of the fundamental properties of 4-pivaloyloxy-N-methyltryptammonium chloride, including its physicochemical characteristics, pharmacological profile, and the experimental methodologies used for its characterization. This technical guide is intended to serve as a valuable resource for researchers and drug development professionals investigating the therapeutic applications of next-generation psychedelic compounds.

Physicochemical Properties

4-Pivaloyloxy-N-methyltryptammonium chloride is the hydrochloride salt of the pivaloyl ester of 4-hydroxy-N-methyltryptamine (4-HO-NMT). The pivaloyl group is designed to protect the labile

4-hydroxy moiety of the tryptamine, thereby enhancing the compound's stability.

General Properties

Property	Value	Reference
Chemical Name	(2-{4-[(2,2-dimethylpropanoyl)oxy]-1H-indol-3-yl}ethyl)(methyl)azanium chloride	[1]
Synonyms	4-PivO-NMT chloride	[2]
CAS Number	3019920-38-5	[2]
Molecular Formula	C ₁₆ H ₂₃ ClN ₂ O ₂	[2]
Molecular Weight	310.82 g/mol	[2]

Crystalline Form 1

A specific crystalline form, designated as "form 1," has been isolated and characterized, offering improved handling and formulation properties.[1]

Single-crystal X-ray diffraction analysis of form 1 of 4-pivaloyloxy-N-methyltryptammonium chloride has provided detailed structural information.

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	10.4323(7)
b (Å)	14.3390(10)
c (Å)	13.0229(9)
α (°)	90
β (°)	104.888(2)
γ (°)	90
Volume (Å ³)	1883.3(2)
Z	4
Temperature (K)	297

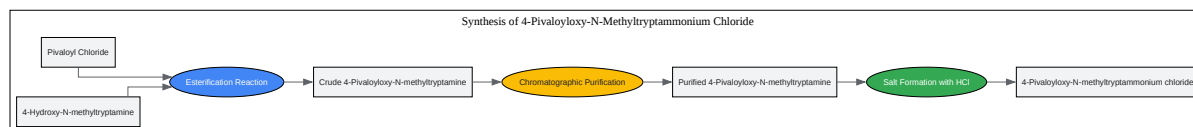
The simulated XRPD pattern for crystalline form 1 exhibits characteristic peaks at specific 2θ angles.

Angle (°2θ)	d-spacing (Å)
8.7	10.1
10.0	8.8
12.6	7.0
14.9	5.9
16.4	5.4
17.5	5.1
18.1	4.9
19.3	4.6
20.8	4.3
21.1	4.2
21.5	4.1

Synthesis and Experimental Protocols

While a detailed, step-by-step synthesis protocol for 4-pivaloyloxy-N-methyltryptammonium chloride from publicly available literature is limited, the general synthetic strategy involves the esterification of 4-hydroxy-N-methyltryptamine with pivaloyl chloride, followed by purification and salt formation.

General Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: General synthetic workflow for 4-pivaloyloxy-N-methyltryptammonium chloride.

Experimental Protocol for Crystallization (Form 1)

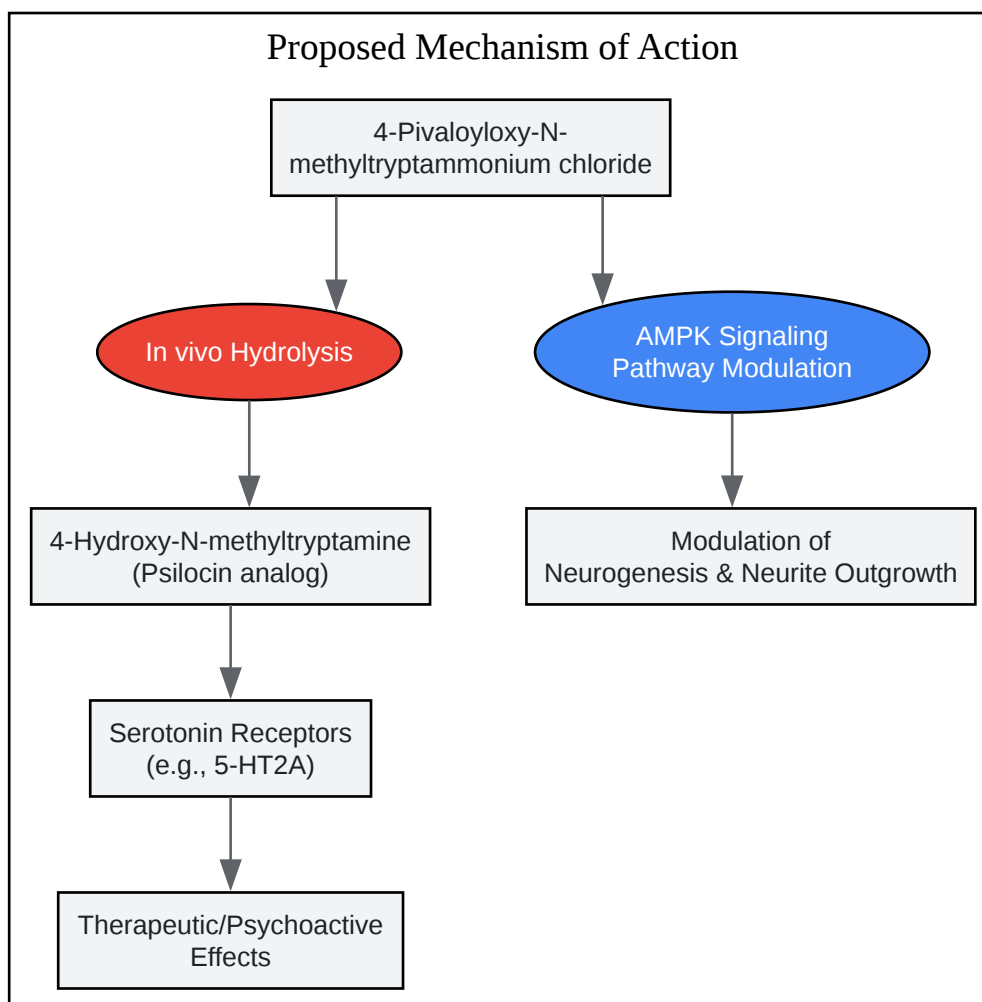
The crystalline form 1 was obtained by slow evaporation of a solution of the compound in acetone.[3]

Pharmacological Properties

4-Pivaloyloxy-N-methyltryptammonium chloride is primarily investigated for its role as a prodrug of psilocin, aiming to deliver the active compound in a more controlled and bioavailable manner.[2]

Mechanism of Action

The proposed mechanism of action involves the in vivo hydrolysis of the pivaloyl ester to release 4-hydroxy-N-methyltryptamine (a close analog of psilocin), which then acts as a serotonin receptor agonist. Additionally, the compound has been described as a modulator of the AMP-activated protein kinase (AMPK) signaling pathway.[2]



[Click to download full resolution via product page](#)

Caption: Proposed dual mechanism of action for 4-pivaloyloxy-N-methyltryptammonium chloride.

Therapeutic Potential

Preclinical studies suggest that 4-pivaloyloxy-N-methyltryptammonium chloride effectively converts to its active form in vivo, leading to desired psychoactive effects with improved stability and bioavailability.[2] The compound is being investigated for a wide range of therapeutic applications, including:

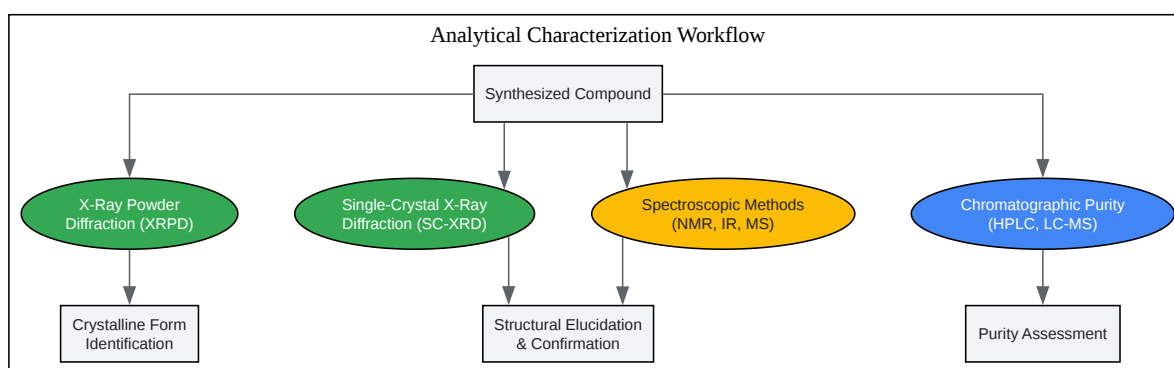
- Treatment of inflammation and pain.[3]
- Management of neurological and psychological disorders.[3]

- Modulation of neurogenesis and neurite outgrowth.[2]

Analytical Methods

The characterization of 4-pivaloyloxy-N-methyltryptammonium chloride and its crystalline form 1 relies on standard analytical techniques in pharmaceutical development.

Analytical Workflow



[Click to download full resolution via product page](#)

Caption: Standard workflow for the analytical characterization of the compound.

Key Analytical Techniques

- Single-Crystal X-Ray Diffraction (SC-XRD): Used to determine the precise three-dimensional atomic structure of crystalline form 1, providing definitive proof of structure and stereochemistry.
- X-Ray Powder Diffraction (XRPD): Employed to characterize the bulk crystalline material and to identify specific polymorphic forms. The experimental XRPD pattern is a critical quality control parameter.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Essential for confirming the molecular structure in solution and for assessing purity.
- Mass Spectrometry (MS): Used to determine the molecular weight and fragmentation pattern of the compound, confirming its identity.
- High-Performance Liquid Chromatography (HPLC): The primary method for determining the purity of the compound and for quantifying it in various matrices.

Conclusion

4-Pivaloyloxy-N-methyltryptammonium chloride represents a promising advancement in the development of tryptamine-based therapeutics. Its design as a stable prodrug of a psilocin analog addresses key limitations of earlier psychedelic compounds. The characterization of a specific crystalline form provides a solid foundation for its further development as a pharmaceutical agent. While much of the detailed preclinical and clinical data remains proprietary, the available information highlights the potential of this compound to become a valuable tool in the treatment of a variety of neurological and psychiatric conditions. Further research is warranted to fully elucidate its pharmacological profile, safety, and efficacy in clinical settings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. WO2023240104A1 - 4-pivaloyloxy-n-methyltryptammonium chloride - Google Patents \[patents.google.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [To cite this document: BenchChem. \[An In-depth Technical Guide to 4-Pivaloyloxy-N-Methyltryptammonium Chloride\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:](#)

[<https://www.benchchem.com/product/b15542275/docs#an-in-depth-technical-guide-to-4-pivaloyloxy-n-methyltryptammonium-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)